

Anwendungs- und Protokollhinweise: Secapin

Anti-Biofilm-Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Secapin

Cat. No.: B1257239

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung.

Einführung: Biofilme sind strukturierte Gemeinschaften von Mikroorganismen, die in eine selbst produzierte Matrix aus extrazellulären polymeren Substanzen (EPS) eingebettet sind und an Oberflächen anhaften.[1] Diese Biofilme stellen eine große Herausforderung im klinischen und industriellen Umfeld dar, da sie eine erhöhte Resistenz gegenüber herkömmlichen antimikrobiellen Wirkstoffen und dem Immunsystem des Wirts aufweisen.[1][2] **Secapin**, ein Peptid aus Bienengift, hat vielversprechende antimikrobielle und anti-biofilmische Aktivitäten gezeigt, insbesondere gegen multiresistente Bakterien wie *Acinetobacter baumannii*. [3][4] Diese Anwendungs- und Protokollhinweise beschreiben detaillierte Methoden zur Bewertung der Anti-Biofilm-Wirksamkeit von **Secapin**.

Datenpräsentation: Quantitative Zusammenfassung der Anti-Biofilm-Aktivität von **Secapin**

Die folgende Tabelle fasst die quantitativen Daten zur Wirksamkeit von **Secapin** gegen *Acinetobacter baumannii* zusammen.

Parameter	Konzentration (µg/mL)	Ergebnis	Referenz
Minimale Hemmkonzentration (MHK)	5	Vollständige Hemmung des sichtbaren planktonischen Wachstums.	[3][4]
Minimale bakterizide Konzentration (MBK)	10	Abtötung von 99,9 % der planktonischen Bakterien.	[3][4]
Biofilm-Hemmung (bei MHK)	5	61,59 % Hemmung der Biofilmbildung.	[3]
Biofilm-Hemmung (bei MBK)	10	76,29 % Hemmung der Biofilmbildung.	[3]
Biofilm-Beseitigung (bei MHK)	5	35,62 % Beseitigung von vorgeformten Biofilmen.	[3]
Biofilm-Beseitigung (bei MBK)	10	53,19 % Beseitigung von vorgeformten Biofilmen.	[3]

Experimentelle Protokolle

Dieses Protokoll beschreibt zwei Hauptassays zur Bewertung der Anti-Biofilm-Aktivität von **Secapin**: den Assay zur Hemmung der Biofilmbildung und den Assay zur Beseitigung etablierter Biofilme.

1. Bestimmung der minimalen Hemmkonzentration (MHK)

Vor der Durchführung von Biofilm-Assays ist es entscheidend, die MHK von **Secapin** gegen planktonische (frei schwimmende) Bakterien zu bestimmen, um eine Referenz für die zu testenden Konzentrationen zu haben.[1][5]

- Materialien:
 - *Acinetobacter baumannii* Stamm
 - Müller-Hinton-Bouillon (MHB)
 - **Secapin**-Stammlösung (steril)
 - Sterile 96-Well-Mikrotiterplatten
 - Spektralphotometer (Plattenleser)
- Protokoll:
 - Bereiten Sie eine Bakteriensuspension in MHB mit einer Endkonzentration von ca. 5×10^5 KBE/mL vor.[\[5\]](#)
 - Führen Sie serielle zweifache Verdünnungen von **Secapin** in MHB in einer 96-Well-Platte durch.[\[5\]](#)
 - Geben Sie ein gleiches Volumen der Bakteriensuspension in jede Vertiefung mit den Peptidverdünnungen.[\[5\]](#)
 - Schließen Sie eine Positivkontrolle (Bakterien ohne Peptid) und eine Negativkontrolle (nur MHB) ein.[\[5\]](#)
 - Inkubieren Sie die Platte bei 37 °C für 18-24 Stunden.[\[5\]](#)
 - Die MHK ist die niedrigste Konzentration von **Secapin**, die das sichtbare Wachstum vollständig hemmt.[\[5\]](#)

2. Assay zur Hemmung der Biofilmbildung

Dieser Assay quantifiziert die Fähigkeit von **Secapin**, die anfängliche Bildung von Biofilmen zu verhindern.

- Materialien:

- Gleiche Materialien wie für die MHK-Bestimmung
- Kristallviolett-Lösung (0,1 % w/v)[6]
- Essigsäure (30 % v/v) oder Ethanol (95 %)[5][6]
- Phosphat-gepufferte Salzlösung (PBS)
- Protokoll:
 - Bereiten Sie in einer 96-Well-Platte serielle Verdünnungen von **Secapin** in einem geeigneten Nährmedium (z. B. Tryptic Soy Broth, TSB) vor.[7]
 - Inokulieren Sie jede Vertiefung mit einer standardisierten Bakteriensuspension (ca. 1×10^6 KBE/mL).[8]
 - Schließen Sie eine Positivkontrolle (Bakterien ohne Peptid) und eine Negativkontrolle (nur Medium) ein.[9]
 - Inkubieren Sie die Platte für 24-48 Stunden bei 37 °C ohne Schütteln.[1][9]
 - Nach der Inkubation werfen Sie die planktonischen Zellen, indem Sie die Platte umdrehen und vorsichtig auf saugfähiges Papier klopfen.[5]
 - Waschen Sie die Vertiefungen dreimal mit PBS, um nicht anhaftende Bakterien zu entfernen.[1]
 - Fixieren Sie die Biofilme durch Zugabe von 200 µL 99 % Methanol für 15 Minuten.[1]
 - Entfernen Sie das Methanol und lassen Sie die Platte an der Luft trocknen.[1]
 - Färben Sie die Biofilme durch Zugabe von 200 µL 0,1 % Kristallviolett-Lösung für 15-20 Minuten bei Raumtemperatur.[1]
 - Entfernen Sie die Kristallviolett-Lösung und waschen Sie die Vertiefungen dreimal mit sterilem destilliertem Wasser.[1]

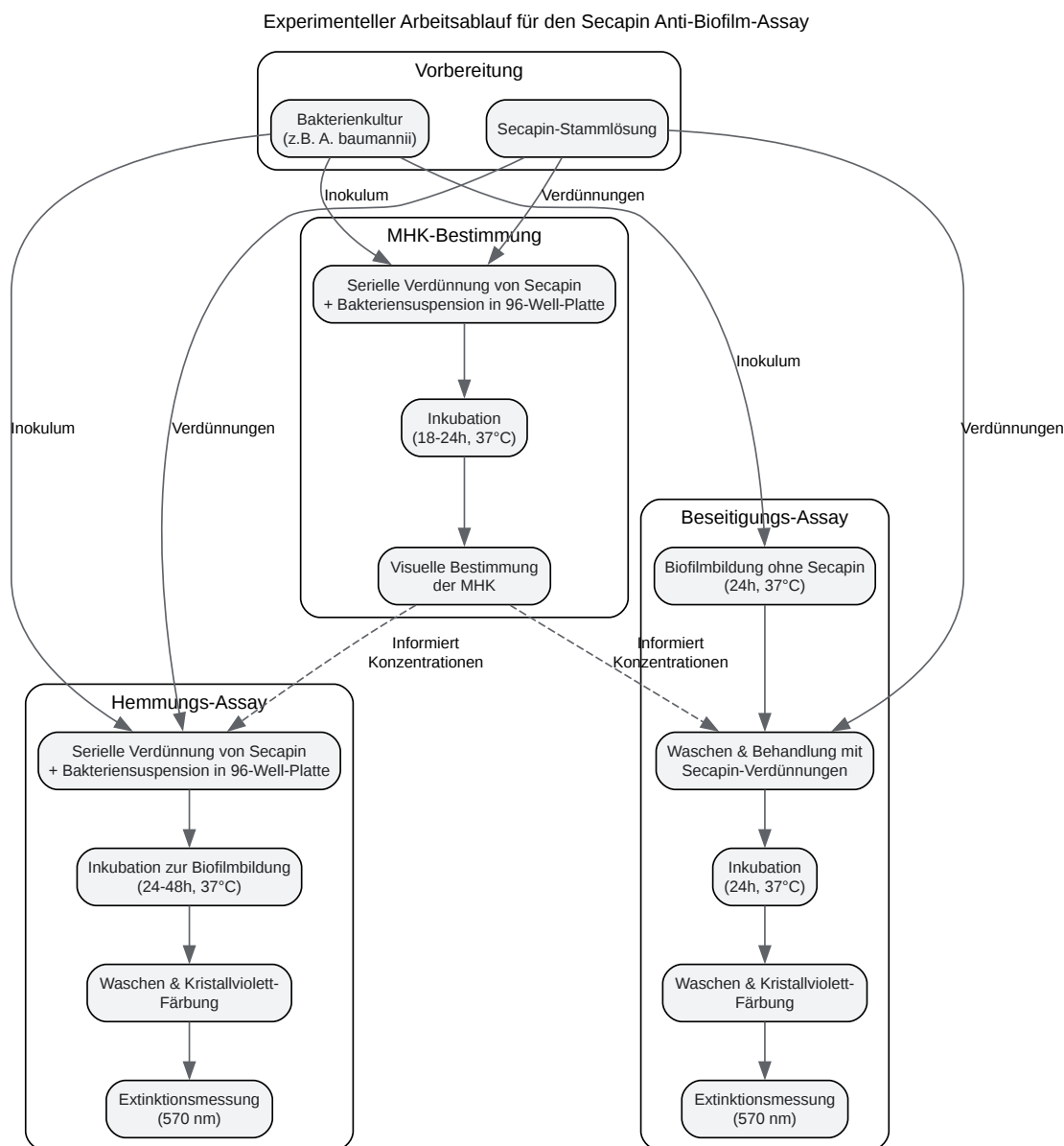
- Lösen Sie das gebundene Kristallviolett durch Zugabe von 200 µL 30 % Essigsäure oder 95 % Ethanol.[1][5]
- Messen Sie die Extinktion bei 570 nm mit einem Plattenleser.[5]

3. Assay zur Beseitigung von Biofilmen

Dieser Assay bewertet die Wirksamkeit von **Secapin** bei der Zerstörung von bereits etablierten Biofilmen.

- Materialien:
 - Gleiche Materialien wie für den Assay zur Hemmung der Biofilmbildung.
- Protokoll:
 - Bilden Sie Biofilme in einer 96-Well-Platte, wie im Hemmungsassay beschrieben (Schritte 2 und 4), jedoch ohne die Zugabe von **Secapin**. [5]
 - Nach 24 Stunden Biofilmbildung werfen Sie die planktonischen Zellen und waschen die Vertiefungen zweimal mit PBS. [5]
 - Geben Sie frisches Medium mit seriellen Verdünnungen von **Secapin** in die Vertiefungen mit den etablierten Biofilmen. [5]
 - Inkubieren Sie die Platte für weitere 24 Stunden bei 37 °C. [5]
 - Quantifizieren Sie den verbleibenden Biofilm mit der Kristallviolett-Färbemethode, wie im Hemmungsassay beschrieben (Schritte 6-12). [5]

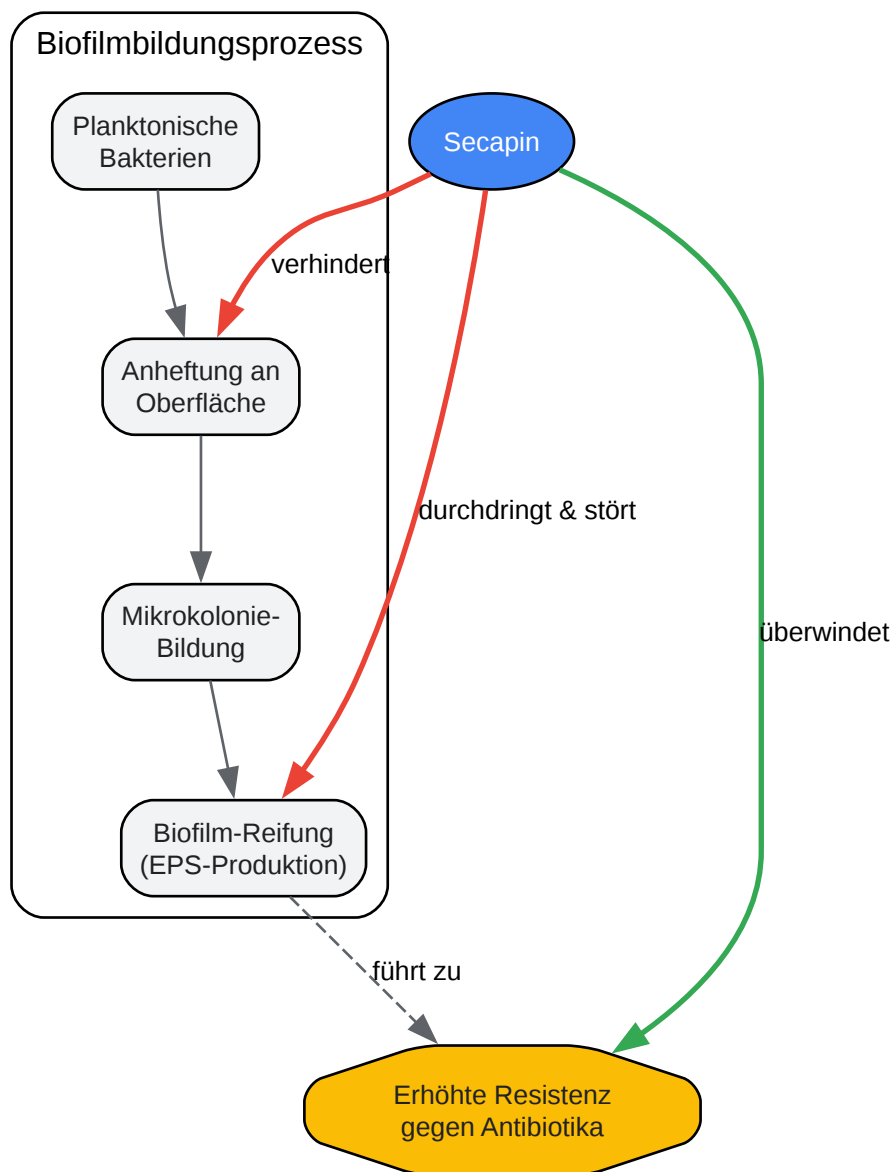
Visualisierungen



[Click to download full resolution via product page](#)

Abbildung 1: Experimenteller Arbeitsablauf für den **Secapin** Anti-Biofilm-Assay.

Hypothetischer Wirkmechanismus von Secapin gegen Biofilme

[Click to download full resolution via product page](#)Abbildung 2: Hypothetischer Wirkmechanismus von **Secapin** gegen Biofilme.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. An Overview of Biofilm Formation—Combating Strategies and Mechanisms of Action of Antibiofilm Agents [ouci.dntb.gov.ua]
- 3. Secapin: a promising antimicrobial peptide against multidrug-resistant *Acinetobacter baumannii* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. benchchem.com [benchchem.com]
- 6. static.igem.org [static.igem.org]
- 7. scielo.br [scielo.br]
- 8. A Platform of Anti-biofilm Assays Suited to the Exploration of Natural Compound Libraries - PMC [pmc.ncbi.nlm.nih.gov]
- 9. journals.asm.org [journals.asm.org]
- To cite this document: BenchChem. [Anwendungs- und Protokollhinweise: Secapin Anti-Biofilm-Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1257239#secapin-anti-biofilm-assay-protocol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com